

Kathon 886 comparative study Mycobacterium immunogenum susceptibility

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Kathon 886

CAS No.: 55965-84-9

Cat. No.: S572685

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Biocide Efficacy Against Mycobacterium immunogenum

Biocide Name (Type)	Key Comparative Finding (Minimum Inhibitory Concentration)	Key Influencing Factor (Fluid Matrix Effect)
Kathon 886 (Isothiazolone, non-HCHO)	Most effective biocide against <i>M. immunogenum</i> [1] [2].	More effective in Fluid A than in Fluid B [1] [2]. Efficacy decreases in fluids with high amine content [2].
Grotan (HCHO-releasing)	Less effective than Kathon; requires higher concentrations [3] [1].	More effective in Fluid B than in Fluid A [1] [2].
Bioban CS 1135 (HCHO-releasing)	Less effective than Kathon; requires higher concentrations [1] [2].	More effective in Fluid B than in Fluid A [1] [2].
Preventol CMK 40 (Phenolic, non-HCHO)	Less effective than Kathon; requires higher concentrations [1] [2].	More effective in Fluid A than in Fluid B [1] [2].

Experimental Protocols and Key Insights

The data in the table comes from controlled laboratory studies. Here are the methodologies and additional factors that are critical for interpreting the results.

Detailed Experimental Protocol

The comparative data was typically generated using the following broth microdilution method to determine the Minimum Inhibitory Concentration (MIC) [1] [2]:

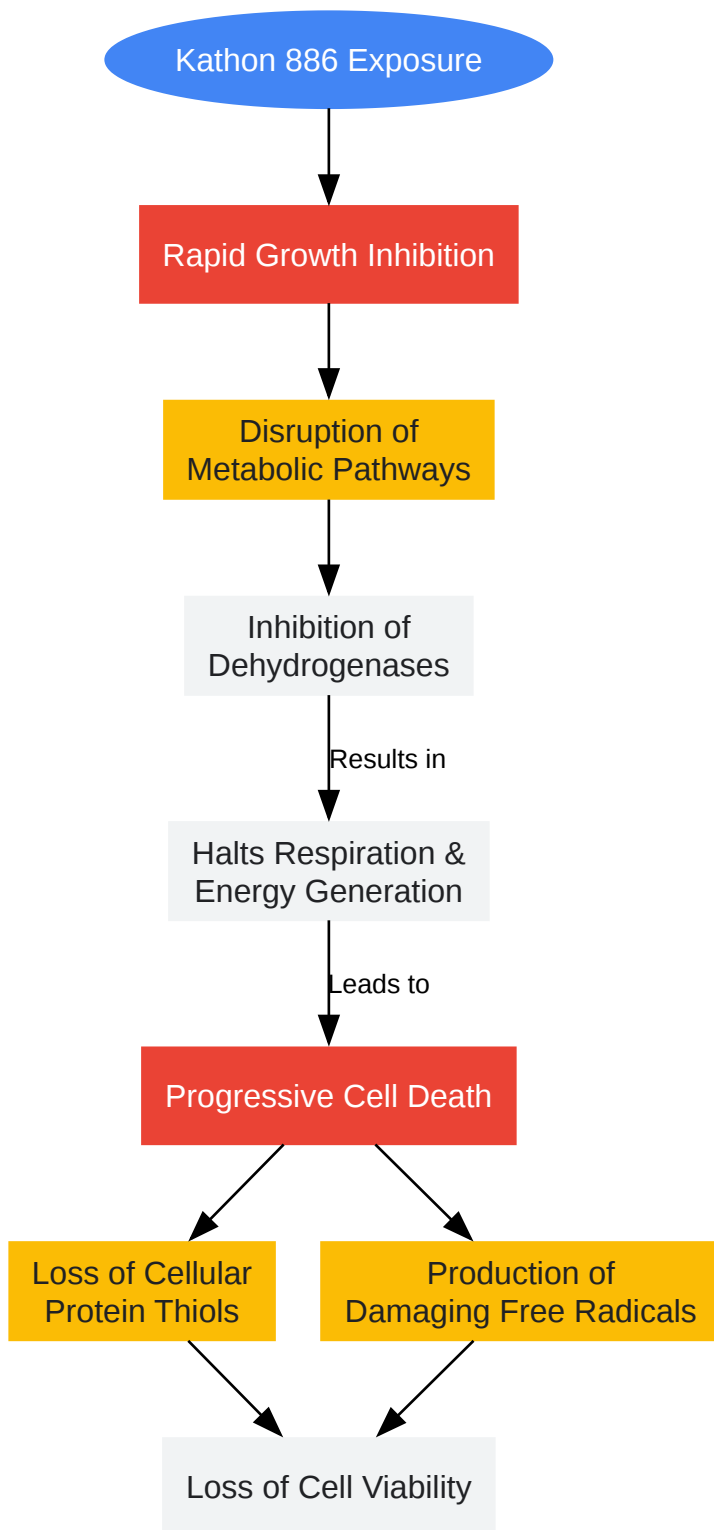
- **Test Organisms:** *Mycobacterium immunogenum* isolates (from metalworking fluids associated with hypersensitivity pneumonitis) and, in some studies, the Gram-negative bacterium *Pseudomonas fluorescens* as a co-contaminant.
- **Culture Conditions:** Cultures were incubated at 30°C, and growth was monitored [2].
- **Test Matrices:** Biocide efficacy was tested in different commercial semi-synthetic metalworking fluids (designated Fluid A and Fluid B) to simulate real-world conditions [1] [2].
- **Procedure:** Twofold serial dilutions of each biocide were prepared in the metalworking fluid matrices. The tubes were then inoculated with a standardized suspension of the test organism. The MIC was defined as the lowest biocide concentration that completely prevented visible growth after incubation [1] [2].

Mechanism of Action of Kathon 886

Kathon 886 utilizes a two-step mechanism leading to rapid microbial cell death [4] [5]:

- **Growth Inhibition:** It rapidly disrupts central metabolic pathways by inhibiting specific enzymes, including those involved in the Krebs cycle (e.g., dehydrogenase).
- **Cell Death:** This metabolic disruption leads to the progressive loss of protein thiols in the cell and the production of free radicals, causing cell death.

This multi-target mechanism contributes to its broad-spectrum activity and makes it difficult for microorganisms to develop resistance [4]. The following diagram illustrates this process.



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Critical Factors Influencing Biocide Efficacy

The experimental data highlights that efficacy is not intrinsic to the biocide alone but is determined by a system's overall environment.

- **Fluid Composition:** The performance of a biocide is heavily dependent on its compatibility with the metalworking fluid formulation. For example, the efficacy of **Kathon 886** is reduced in fluids with high amine content (like Fluid B in the studies) because isothiazolone biocides are inactivated by nucleophiles such as amines [2].
- **Co-contaminants:** The presence of other microorganisms, like *Pseudomonas fluorescens*, can increase the resistance of *M. immunogenum* to biocides, complicating control efforts [1] [2].
- **Status of the Fluid:** "Used" or in-service metalworking fluid matrices generally increase the resistance of microorganisms to biocides compared to new, unused fluids [1].

Key Takeaways for Researchers

- **Kathon 886 is a Superior Choice:** Under the tested conditions, **Kathon 886** is the most potent biocide against *M. immunogenum* compared to the formaldehyde-releasing and phenolic alternatives [1] [2].
- **Context is Critical:** The metalworking fluid formulation is not just a passive medium but an active determinant of biocide efficacy. Fluid-specific testing is essential before commercial application [1] [4].
- **Resistance is Multifactorial:** Biocide resistance in *M. immunogenum* arises from a combination of its intrinsic tolerance, protective effects from the fluid matrix, and interactions within a microbial community [3] [1].

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To cite this document: Smolecule. [Kathon 886 comparative study Mycobacterium immunogenum susceptibility]. Smolecule, [2026]. [Online PDF]. Available at:

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